Technical Guide: Synthesis and Characterization of 2,4-Dimethylquinolin-8-ol Hydrobromide

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Compound of Interest

Compound Name:	*2,4-Dimethylquinolin-8-ol hydrobromide*
CAS No.:	*1803582-11-7*
Cat. No.:	*B1472141*

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Executive Summary & Application Context

The 8-hydroxyquinoline (8-HQ) scaffold is a privileged structure in medicinal chemistry, renowned for its bidentate chelating ability toward metal ions (e.g., Cu^{2+}, Zn^{2+}, Fe^{3+}). The derivative 2,4-dimethylquinolin-8-ol (CAS: 115310-98-0 for the free base) incorporates methyl groups at the 2- and 4-positions, which modulate lipophilicity and steric hindrance around the nitrogen atom, potentially altering metal binding kinetics and biological activity.

This technical guide details the synthesis of the hydrobromide salt form. The hydrobromide salt is often preferred in drug development for its enhanced water solubility and crystallinity compared to the free base. The protocol utilizes a modified Combes Quinoline Synthesis, a robust method for constructing polysubstituted quinolines.

Key Physicochemical Data

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Property	Value / Description	Note
Compound Name	2,4-Dimethylquinolin-8-ol Hydrobromide	Target Analyte
Molecular Formula	$C_{11}H_{11}NO$[1][2][3][4][5] · HBr	Salt Form
Molecular Weight	173.21 g/mol (Free Base) + 80.91 (HBr)	Total: ~254.12 g/mol
Appearance	Crystalline Solid	Hygroscopic potential
Solubility	Soluble in water, MeOH, DMSO	HBr salt enhances aq. solubility
pKa (est)	~5.0 (Pyridinium N), ~9.9 (Phenolic OH)	Typical for 8-HQ derivatives

Strategic Synthesis Logic

Retrosynthetic Analysis

The most efficient route to 2,4-disubstituted quinolines is the Combes Synthesis, which involves the condensation of an aniline derivative with a

-diketone.

- Precursor A (Amine): 2-Aminophenol (provides the benzene ring and the hydroxyl group at position 8).
- Precursor B (Carbonyl): Pentane-2,4-dione (Acetylacetone) (provides the 3-carbon fragment for the pyridine ring and the methyl groups at positions 2 and 4).
- Catalyst: Strong acid (e.g., H_2SO_4, PPA) is required to effect the cyclodehydration.

Mechanistic Pathway

The reaction proceeds via two distinct phases:

- Schiff Base Formation: Condensation of the amino group of 2-aminophenol with one carbonyl of acetylacetone to form an enamine/imine intermediate.

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- Cyclization: Acid-catalyzed electrophilic aromatic substitution (closure of the pyridine ring) followed by dehydration (aromatization).

Synthesis Workflow Diagram



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Figure 1: Logical flow of the Combes synthesis adapted for **2,4-dimethylquinolin-8-ol hydrobromide**.

Detailed Experimental Protocol

Safety & Pre-requisites

- Hazard Warning: 2-Aminophenol is suspected of causing genetic defects and is a skin sensitizer. Hydrobromic acid (HBr) is corrosive.
- PPE: Nitrile gloves, chemical splash goggles, and a lab coat are mandatory. All operations involving acid and heating must be performed in a certified chemical fume hood.

Step 1: Synthesis of the Free Base (2,4-Dimethylquinolin-8-ol)

Reagents:

- 2-Aminophenol (1.0 eq)
- Pentane-2,4-dione (Acetylacetone) (1.1 eq)
- Solvent: Ethanol (for initial mixing) or neat (if using PPA)
- Cyclizing Agent: Polyphosphoric Acid (PPA) or Conc. H_2SO_4

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Procedure:

- Condensation: In a round-bottom flask equipped with a reflux condenser, dissolve 2-aminophenol in a minimal amount of ethanol. Add acetylacetone dropwise.
- Reflux: Heat the mixture to reflux for 2–4 hours. Monitor by TLC for the disappearance of 2-aminophenol.
- Solvent Removal: Evaporate the ethanol under reduced pressure to obtain the crude imine intermediate (often an oil).
- Cyclization: Add Polyphosphoric Acid (PPA) (~5–10 mL per gram of reactant) to the crude intermediate.
- Heating: Heat the mixture to 100–120°C for 2–3 hours. The mixture will darken significantly. Note: PPA acts as both solvent and catalyst, driving the dehydration.
- Quenching: Cool the reaction mixture to ~60°C and carefully pour it into crushed ice/water with vigorous stirring.
- Neutralization: Neutralize the acidic solution carefully with 20% NaOH or NH_4OH solution until pH ~8. The free base, 2,4-dimethylquinolin-8-ol, will precipitate as a solid.
- Isolation: Filter the precipitate, wash with cold water, and recrystallize from ethanol/water to purify.

Step 2: Hydrobromide Salt Formation

Rationale: Converting the free base to the HBr salt stabilizes the compound and ensures stoichiometry for biological assays.

Procedure:

- Dissolution: Dissolve the purified free base (2,4-dimethylquinolin-8-ol) in hot ethanol or glacial acetic acid.
- Acidification: Slowly add concentrated Hydrobromic acid (48% aq. HBr) (1.05 eq) to the stirring solution.

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- Precipitation: Allow the solution to cool slowly to room temperature, then to 4°C. The hydrobromide salt should crystallize. If no precipitate forms, add diethyl ether as an antisolvent to induce nucleation.
- Filtration: Collect the crystals via vacuum filtration.
- Drying: Dry the solid in a vacuum oven at 40°C over P_2O_5 or silica gel to remove trace moisture and acid.

Analytical Validation (Quality Control)

To ensure scientific integrity, the synthesized compound must be validated using the following parameters.

Technique	Expected Observation	Purpose
^{1}H NMR (DMSO-d_6)	Singlet at ~2.6 ppm (2-CH_3), Singlet at ~2.8 ppm (4-CH_3), Aromatic protons 7.0–8.5 ppm.	Confirm structure & methylation pattern.
Mass Spectrometry	$[M+H]^+$ peak at m/z ~174.1 (free base).	Confirm molecular weight.
Melting Point	Sharp melting range (specific to salt form, likely >200°C with decomp).	Assess purity.
Elemental Analysis	Carbon, Hydrogen, Nitrogen, Bromine within ±0.4% of theoretical.	Confirm salt stoichiometry.

Signaling & Interaction Potential

While this protocol focuses on synthesis, understanding the downstream application is critical. 8-Hydroxyquinoline derivatives often act by chelating metals required for bacterial or fungal metalloenzymes.

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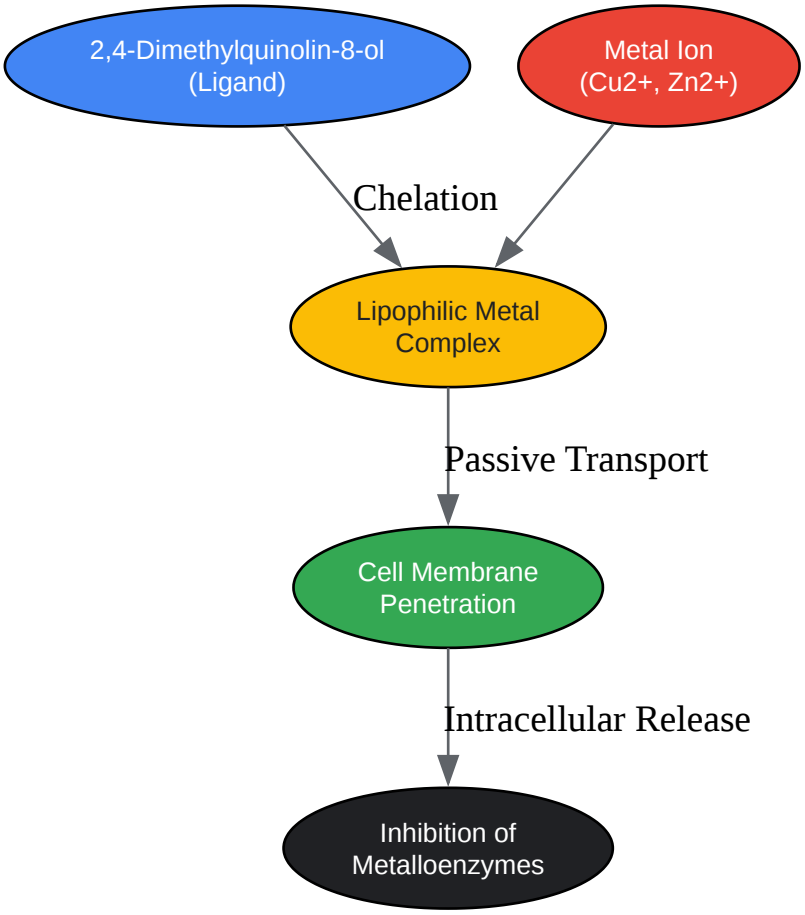

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Figure 2: Theoretical mechanism of action for 8-hydroxyquinoline derivatives in biological systems.

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